

# Essential Safety and Logistics for Handling 4-Methylanisole

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## Compound of Interest

Compound Name: 4-Methylanisole

Cat. No.: B047524

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides immediate, essential information for the safe handling and disposal of **4-Methylanisole** (also known as 1-methoxy-4-methylbenzene or p-cresyl methyl ether), a flammable liquid that is harmful if swallowed and can cause skin and eye irritation.<sup>[1][2][3][4]</sup> Adherence to these protocols is critical for minimizing risks and ensuring a safe laboratory environment.

## Hazard Summary and Quantitative Data

**4-Methylanisole** presents several hazards that must be managed through proper personal protective equipment (PPE) and handling procedures.<sup>[1][2]</sup> The following table summarizes key quantitative safety data for **4-Methylanisole**.

| Property          | Value                            | Source |
|-------------------|----------------------------------|--------|
| CAS Number        | 104-93-8                         | [1][5] |
| Molecular Formula | C <sub>8</sub> H <sub>10</sub> O | [2]    |
| Molecular Weight  | 122.16 g/mol                     | [2][5] |
| Appearance        | Colorless to light yellow liquid | [6]    |
| Boiling Point     | 174 °C                           | [2][5] |
| Melting Point     | -31.99 °C                        | [2]    |
| Flash Point       | 59 °C (138.2 °F) - closed cup    | [2][5] |
| Density           | 0.969 g/mL at 25 °C              | [5]    |
| Oral LD50 (Rat)   | 1920 mg/kg                       | [3]    |
| Vapor Pressure    | 7.00 hPa at 50 °C (122 °F)       | [2]    |

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is necessary when handling **4-Methylanisole**. The following PPE is required to minimize exposure and ensure safety.

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7] Contact lenses should not be worn as they can absorb and concentrate irritants.[3]
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., PVC) to prevent skin contact.[3] [8] The selection of gloves should be based on the potential hazards, duration of use, and physical conditions of the workplace.[2]
  - Clothing: A laboratory coat is the minimum requirement.[2] For larger scale operations or where there is a risk of splashing, consider additional protective clothing to prevent skin exposure.[2][7]

- Footwear: Closed-toed shoes are mandatory.[2] For situations with a risk of spills, chemical-resistant safety footwear is recommended.[3]
- Respiratory Protection: Use **4-Methylanisole** in a well-ventilated area, such as a chemical fume hood, to keep airborne concentrations low.[2][7] If ventilation is inadequate, a NIOSH or European Standard EN 149 approved respirator should be used.[7] For significant vapor exposure, a Type A filter of sufficient capacity is recommended.[8]

## Handling and Storage Procedures

Proper handling and storage are crucial to prevent accidents and exposure.

### Handling:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[2]
- Ventilation: Always work in a well-ventilated area, preferably a chemical fume hood.[3][7]
- Ignition Sources: **4-Methylanisole** is a flammable liquid.[1][2][3] Keep it away from heat, sparks, open flames, and other ignition sources.[1][2][7] Use spark-proof tools and explosion-proof equipment.[1][7]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[2][7]
- Personal Hygiene: Avoid contact with eyes, skin, and clothing.[2][7] Do not eat, drink, or smoke in the work area.[2] Wash hands thoroughly after handling.[2][7]
- Empty Containers: Empty containers may retain product residue (liquid and/or vapor) and can be dangerous.[7] Do not pressurize, cut, weld, or grind empty containers.[7]

### Storage:

- Container: Store in a tightly closed, original container.[2][7] Check that containers are clearly labeled and free from leaks.[3]

- Location: Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][7] The storage area should be designated for flammable liquids.[7]
- Environment: Protect containers from physical damage.[3] Do not store in pits, basements, or other areas where vapors may be trapped.[3][8]

## Spill and Disposal Plan

In the event of a spill or for routine disposal, follow these procedures to ensure safety and environmental protection.

### Spill Response:

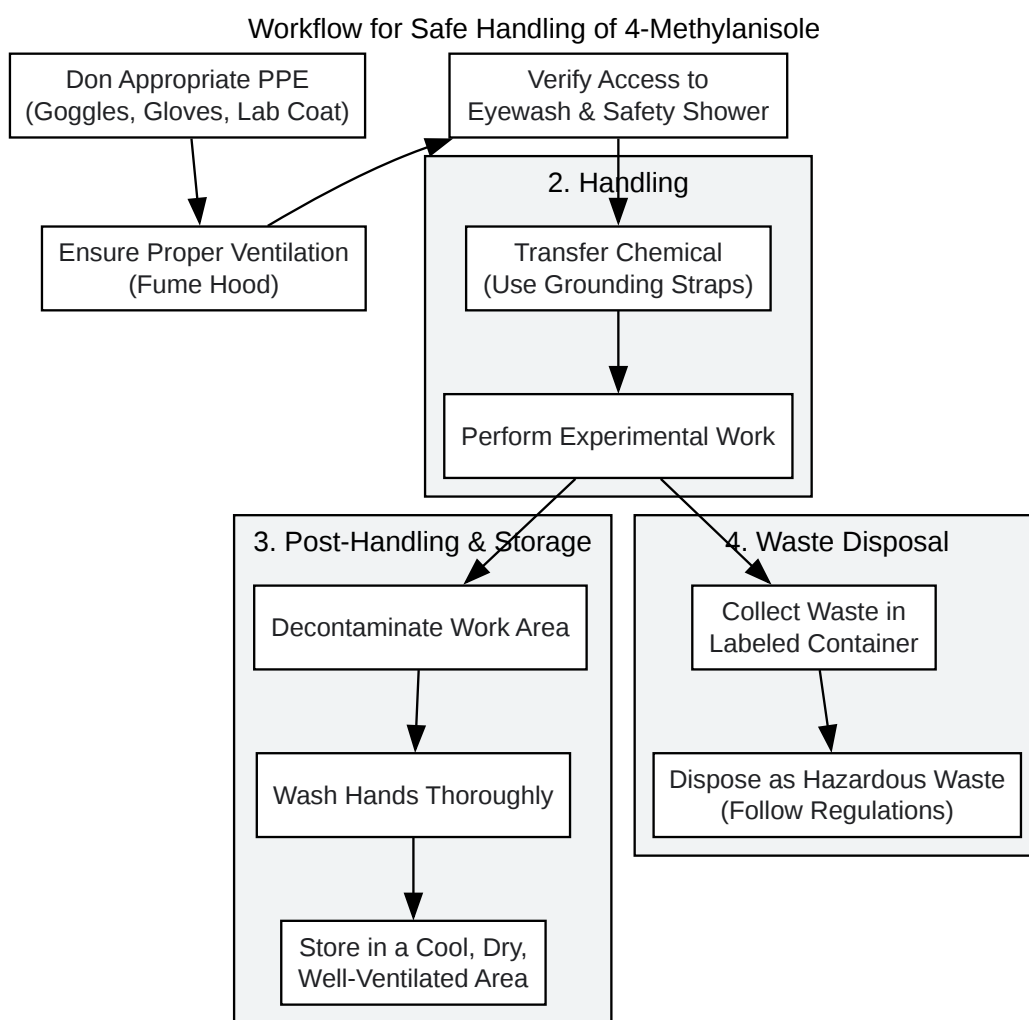
- Immediate Actions: Remove all sources of ignition.[3][7] Evacuate personnel from the immediate area and move upwind.[3]
- Ventilation: Increase ventilation in the spill area.[3]
- Containment: Prevent the spill from entering drains or waterways.[2][3]
- Cleanup:
  - For small spills, absorb the liquid with an inert material such as dry sand, earth, or vermiculite.[3][7]
  - Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for chemical waste.[1][3][7]
  - Clean the spill area thoroughly.

### Waste Disposal:

- Classification: **4-Methylanisole** and its containers must be disposed of as hazardous waste.[8]
- Procedure: Dispose of the waste in accordance with local, regional, and national hazardous waste regulations.[1][2] Do not empty into drains.[1][4]

- Containers: Decontaminate empty containers before disposal.[3][8] If they cannot be cleaned sufficiently, they should be punctured to prevent reuse and disposed of at an authorized landfill.[8]

## Workflow for Safe Handling of 4-Methylanisole



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